

An In-depth Technical Guide to the Physical Properties of Anhydrous Sodium Ethanolate

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Compound of Interest

Compound Name: *Ethanolate*

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This technical guide provides a comprehensive overview of the core physical properties of anhydrous sodium **ethanolate** ($\text{C}_2\text{H}_5\text{ONa}$). Due to its nature as a strong base and its high reactivity, particularly with water and carbon dioxide, a thorough understanding of its physical characteristics is critical for its effective and safe use in research and drug development. All data is presented with detailed experimental protocols, emphasizing the necessary precautions for handling this air- and moisture-sensitive compound.

Core Physical and Chemical Properties

Anhydrous sodium **ethanolate** is an ionic organic compound that is widely used as a strong base in organic synthesis.^[1] Its utility in reactions such as Claisen condensations and dehydrohalogenations makes understanding its physical constants essential for reaction setup and optimization.

Quantitative Data Summary

The key physical properties of anhydrous sodium **ethanolate** are summarized in the tables below for easy reference and comparison.

Table 1: General and Molecular Properties

Property	Value	Reference(s)
IUPAC Name	Sodium ethanolate	[2][3]
Synonyms	Sodium ethoxide, Sodium ethylate	[1][4][5]
Molecular Formula	C ₂ H ₅ NaO	[3][4][5]
Molecular Weight	68.05 g/mol	[2][4][5][6]
Appearance	White to yellowish hygroscopic powder.	[1][2][7][8]
Odor	Odorless when pure; alcoholic odor upon hydrolysis.	[9]

Table 2: Thermal and Physical Properties

Property	Value	Reference(s)
Melting Point	260 °C (533 K)	[1][4][10][11]
Boiling Point	Decomposes before boiling.	[9][12]
Thermal Decomposition	Begins above 300 °C (573 K).	[12][13]
Density (Bulk)	0.35 - 0.65 g/mL	[14]

Table 3: Solubility and Stability Profile

Property	Description	Reference(s)
Solubility in Alcohols	Soluble in ethanol and methanol.	[1][9][14]
Solubility in Apolar Solvents	Insoluble in benzene.	[14]
Solubility in Water	Reacts violently to form sodium hydroxide and ethanol.	[4][7][9]
Sensitivity	Highly sensitive to moisture and air.	[1][5]
Stability	Hygroscopic; darkens on exposure to air due to oxidation and reaction with CO ₂ . Must be stored under an inert atmosphere.	[1][7][15]

Experimental Protocols for Property Determination

The reactive nature of anhydrous sodium **ethanolate** necessitates specialized procedures for the accurate determination of its physical properties. All manipulations should be performed under a dry, inert atmosphere (e.g., nitrogen or argon) inside a glovebox.

Melting Point Determination

The melting point is determined using the capillary method with an appropriate apparatus.

Methodology:

- **Sample Preparation:** Finely grind the anhydrous sodium **ethanolate** powder inside a glovebox.[6]
- **Capillary Loading:** Pack the powdered sample into a glass capillary tube to a height of approximately 3 mm.[5]
- **Sealing:** Due to the hygroscopic nature of the sample, the open end of the capillary tube must be sealed using a flame. This should be done quickly and carefully to prevent thermal

degradation of the sample.[1]

- Measurement: Place the sealed capillary tube into a calibrated melting point apparatus.[6]
- Heating: Heat the sample rapidly to about 15-20 °C below the expected melting point (260 °C). Then, decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.[5]
- Observation: Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a liquid. This range is the melting point.[5]
For a pure substance, this range should be narrow.

Density Measurement

The bulk density of the powder can be measured, but for true density, gas pycnometry is the preferred method due to the material's sensitivity and physical form.

Methodology (Gas Pycnometry):

- Instrumentation: Utilize a gas pycnometer located inside a dry box or glovebox to prevent exposure to atmospheric moisture.[12]
- Calibration: Calibrate the instrument using a standard of known volume.
- Sample Preparation: Accurately weigh a sample of anhydrous sodium **ethanolate** and place it in the sample chamber of the pycnometer.
- Measurement: Seal the chamber and purge with a dry inert gas (typically helium). The instrument will then perform a series of gas expansions to determine the volume of the solid sample by measuring the pressure changes.
- Calculation: The instrument's software calculates the density by dividing the sample's mass by the measured volume. Multiple measurements should be performed to ensure reproducibility.[12]

Solubility Determination

Determining the solubility requires careful, incremental addition of the solute to a known volume of solvent under an inert atmosphere until saturation is reached.

Methodology (Gravimetric):

- Environment: All steps must be conducted in a glovebox using anhydrous solvents.
- Procedure: a. Add a precise volume of the desired anhydrous solvent (e.g., absolute ethanol) to a sealed, tared flask equipped with a magnetic stirrer. b. Add a small, pre-weighed amount of anhydrous sodium **ethanolate** to the solvent. c. Stir the mixture vigorously for a set period to ensure dissolution.^[16] d. If the solid dissolves completely, add another weighed portion of the sodium **ethanolate**. e. Repeat this process until a slight excess of solid remains undissolved, indicating that the solution is saturated.
- Calculation: The solubility is calculated by summing the mass of the dissolved sodium **ethanolate** and dividing it by the volume of the solvent used. Results are typically expressed in g/100 mL or mol/L.

Thermal Stability Analysis

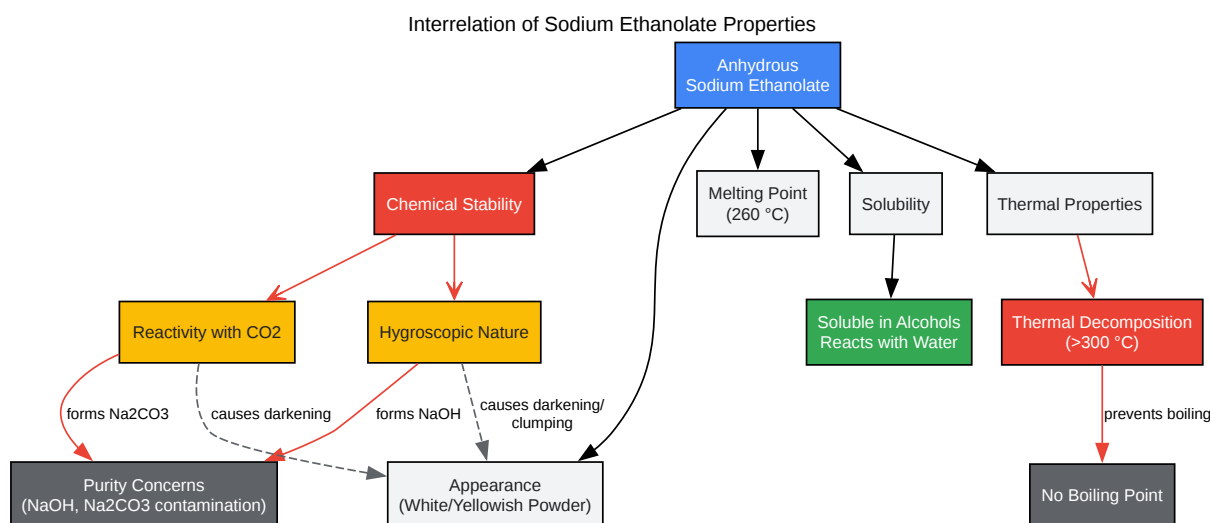
Thermogravimetric Analysis (TGA) is used to determine the thermal stability and decomposition profile of sodium **ethanolate**.

Methodology (TGA):

- Sample Preparation: Place a small, accurately weighed amount of the sample (typically 5-10 mg) into a TGA crucible (e.g., alumina or platinum).^[17]
- Instrumentation: Place the crucible into the TGA instrument's microbalance.^[9]
- Atmosphere: Purge the furnace with a dry, inert gas (e.g., nitrogen or argon) at a constant flow rate to prevent oxidation.
- Heating Program: Heat the sample at a controlled linear rate (e.g., 10 °C/min) over a specified temperature range (e.g., from ambient to 600 °C).^[18]
- Data Acquisition: Continuously record the sample's mass as a function of temperature. The resulting TGA curve will show a significant mass loss corresponding to the decomposition of the material.^[17] The onset temperature of this mass loss is considered the beginning of decomposition.

Logical Relationships of Physical Properties

The physical properties of anhydrous sodium **ethanolate** are interconnected, largely dictated by its high reactivity. Its hygroscopic nature directly impacts its appearance, stability, and purity, while its thermal instability precludes the existence of a boiling point at atmospheric pressure.



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Interrelation of Sodium **Ethanolate** Properties

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